

# Application Note & Protocol: Synthesis of Trichloroacetamidoxime

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Compound of Interest		
Compound Name:	Trichloroacetamidoxime	
Cat. No.:	B15127443	Get Quote

Audience: Researchers, scientists, and drug development professionals.

#### Introduction:

**Trichloroacetamidoxime** is a valuable halogen-containing building block in organic synthesis. Its utility is particularly notable in the preparation of five and six-membered heterocyclic rings, which are common scaffolds in medicinal chemistry. One of the key applications of **trichloroacetamidoxime** is in the synthesis of 3-trichloromethyl-1,2,4-oxadiazoles, a class of compounds with potential biological activity. The protocol outlined below describes an efficient, high-yield synthesis of **trichloroacetamidoxime** in an aqueous medium, offering a greener and more effective alternative to previous methods.

#### Data Presentation:

Parameter	Value	Reference
Yield	90%	[1]
Previous Reported Yield	64%	[1]
Reaction Time	3 hours	[1]
Reaction Temperature	Room Temperature	[1]
Solvent	Water	[1]



## Experimental Protocol:

This protocol details the synthesis of **trichloroacetamidoxime** from trichloroacetonitrile and hydroxylamine hydrochloride in an aqueous solution.[1]

#### Materials:

- Trichloroacetonitrile (C2Cl3N)
- Hydroxylamine hydrochloride (NH2OH·HCl)
- Sodium hydroxide (NaOH)
- Deionized water
- Hexane
- · Ethyl acetate

### Equipment:

- · Round-bottom flask
- · Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Büchner funnel and flask)
- Vacuum pump or aspirator
- Rotary evaporator (optional)
- Standard laboratory glassware

#### Procedure:

 Reagent Preparation: In a suitable reaction vessel, prepare a solution by dissolving 2.36 g (3.5 mmol) of hydroxylamine hydrochloride and 1.36 g (3.5 mmol) of sodium hydroxide in water.



- Reaction Initiation: To the aqueous solution of hydroxylamine, add 1.7 mL (1.7 mmol) of trichloroacetonitrile.
- Reaction Conditions: Stir the resulting mixture vigorously at room temperature for 3 hours. A
  solid precipitate of trichloroacetamidoxime will form during this time.[1]
- Product Isolation: Isolate the solid product by vacuum filtration.
- Drying: Dry the isolated solid in a vacuum desiccator or oven.
- Purification: Recrystallize the crude product using a gradient of hexane and ethyl acetate (3:1) to obtain pure **trichloroacetamidoxime**.

Mandatory Visualization:



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Caption: Experimental workflow for the synthesis of **trichloroacetamidoxime**.

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## References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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